

Blattellaquinone: A Technical Guide on its Chemical Structure, Synthesis, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Blattellaquinone*

Cat. No.: *B013400*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Blattellaquinone, scientifically known as (3,6-Dioxocyclohexa-1,4-dien-1-yl)methyl 3-methylbutanoate, is the volatile sex pheromone of the female German cockroach, *Blattella germanica*.^{[1][2][3]} This p-benzoquinone derivative plays a crucial role in the chemical communication and reproductive behavior of this significant pest species. Beyond its role as a semiochemical, **Blattellaquinone** has demonstrated cytotoxic effects against human cancer cell lines, prompting investigations into its potential as a lead compound in drug discovery. This technical guide provides a comprehensive overview of the chemical structure, synthesis, and known biological activities of **Blattellaquinone**, with a focus on presenting key data and experimental methodologies in a clear and accessible format for research and development professionals.

Chemical Structure and Properties

Blattellaquinone is an organic compound with the molecular formula $C_{12}H_{14}O_4$ and a molecular weight of 222.24 g/mol.^[3] Its structure features a p-benzoquinone ring substituted with a methyl isovalerate group. The IUPAC name for **Blattellaquinone** is (3,6-Dioxocyclohexa-1,4-dien-1-yl)methyl 3-methylbutanoate.^[3] It is also referred to as gentisyl quinone isovalerate.

Table 1: Physicochemical Properties of **Blattellaquinone**

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₄ O ₄	
Molecular Weight	222.24 g/mol	
IUPAC Name	(3,6-Dioxocyclohexa-1,4-dien-1-yl)methyl 3-methylbutanoate	
Synonyms	Gentisyl quinone isovalerate	
CAS Number	849762-24-9	

Spectroscopic Data:

While detailed ¹H and ¹³C NMR data with specific chemical shifts, coupling constants, and multiplicities are not readily available in the reviewed literature, the original identification of **Blattellaquinone** was confirmed by ¹H NMR and mass spectrometry. The ¹H NMR spectrum of the natural pheromone was found to be identical to that of the synthetically produced compound.

Mass Spectrometry (Electron Impact - EI): The EI mass spectrum of **Blattellaquinone** shows a molecular ion peak (M⁺) at m/z 222. Key fragment ions are observed at m/z 124 (base peak), 108, 96, 80, and 68.

Synthesis of Blattellaquinone

Two primary synthetic routes for **Blattellaquinone** have been reported in the literature. Both methods are two-step processes starting from 2,5-dimethoxybenzyl alcohol.

Method 1: Acylation followed by Oxidation

This is the most commonly cited method for the synthesis of **Blattellaquinone**.

Experimental Protocol:

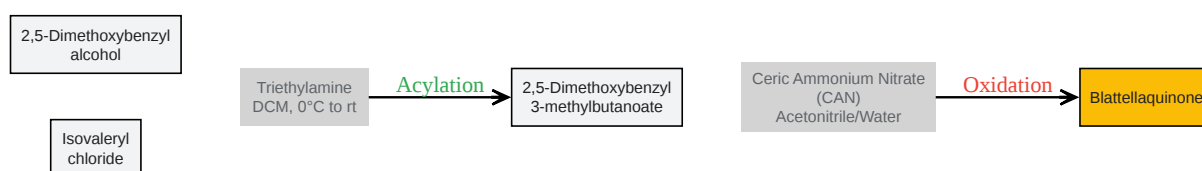
Step 1: Synthesis of 2,5-dimethoxybenzyl 3-methylbutanoate

- Dissolve 1.0 equivalent of 2,5-dimethoxybenzyl alcohol in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Add 1.1 equivalents of triethylamine (or pyridine) to the solution and cool the mixture in an ice bath (0 °C).
- Slowly add 1.1 equivalents of isovaleryl chloride to the cooled solution with stirring.
- Allow the reaction mixture to warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash sequentially with 1 M HCl, saturated aqueous sodium bicarbonate, and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude ester.
- Purify the crude product by flash column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to obtain pure 2,5-dimethoxybenzyl 3-methylbutanoate.

Step 2: Oxidation to **Blattellaquinone**

- Dissolve the purified 2,5-dimethoxybenzyl 3-methylbutanoate in a mixture of acetonitrile and water (e.g., 3:1 v/v).
- Slowly add a solution of 2.5 equivalents of ceric ammonium nitrate (CAN) in water to the ester solution with vigorous stirring at room temperature. The reaction mixture will typically turn from yellow to orange/red.
- Continue stirring for 30-60 minutes, monitoring the reaction by TLC.

- After the reaction is complete, add water and extract the product with dichloromethane or diethyl ether.
- Combine the organic extracts and wash with saturated aqueous sodium bicarbonate and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The crude **Blattellaquinone** can be purified by recrystallization from a suitable solvent system (e.g., hexane/ether) to yield the final product as a crystalline solid.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for **Blattellaquinone** via acylation and oxidation.

Method 2: Transesterification followed by Oxidation

An alternative approach involves a transesterification reaction in the first step.

Experimental Protocol:

Step 1: Synthesis of (2,5-dimethoxyphenyl)methyl 3-methylbutanoate

- Combine 2,5-dimethoxybenzyl alcohol and an excess of methyl isovalerate in a reaction vessel.
- Add a catalytic amount of titanium(IV) isopropoxide.
- Heat the reaction mixture, typically to reflux, to drive the transesterification. The progress can be monitored by observing the removal of methanol, for example, by distillation.

- Once the reaction is complete, cool the mixture and work up by partitioning between an organic solvent (e.g., ethyl acetate) and water.
- Wash the organic layer, dry it over an anhydrous salt, and concentrate it under reduced pressure.
- Purify the resulting ester by column chromatography.

Step 2: Oxidation to **Blattellaquinone**

The oxidation of the intermediate ester is carried out using ceric ammonium nitrate as described in Method 1, Step 2.

Biological Activity

Pheromonal Activity

Blattellaquinone is the primary component of the female German cockroach's sex pheromone, responsible for attracting males over a distance. Field and laboratory studies have demonstrated that synthetic **Blattellaquinone** is effective in luring male cockroaches.

Table 2: Pheromonal Activity of **Blattellaquinone**

Parameter	Observation	Reference
Target Species	Blattella germanica (German cockroach)	
Behavioral Response	Attraction of male cockroaches	
Effective Dose in Traps	Dose-dependent attraction observed with varying amounts	

```
// Nodes Female [label="Female German Cockroach\n(Blattella germanica)",  
fillcolor="#F1F3F4", fontcolor="#202124"]; Pheromone [label="Blattellaquinone\n(Volatile Sex  
Pheromone)", fillcolor="#FBBC05", fontcolor="#202124"]; Male [label="Male German  
Cockroach", fillcolor="#F1F3F4", fontcolor="#202124"]; Response [label="Attraction  
and\nMating Behavior", fillcolor="#34A853", fontcolor="#FFFFFF];
```

```
// Edges Female -> Pheromone [label="Releases", fontcolor="#5F6368"]; Pheromone -> Male  
[label="Activates Olfactory Receptors", fontcolor="#5F6368"]; Male -> Response  
[label="Initiates", fontcolor="#5F6368"]; }
```

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. schal-lab.cals.ncsu.edu [schal-lab.cals.ncsu.edu]
- 2. (3,6-Dioxo-1,4-cyclohexadien-1-yl)methyl 3-methylbutanoate | C₁₂H₁₄O₄ | CID 11379050 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Blattellaquinone - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Blattellaquinone: A Technical Guide on its Chemical Structure, Synthesis, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013400#what-is-the-chemical-structure-of-blattellaquinone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com